

Imicyafos: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: *Imicyafos*

Cat. No.: *B1258118*

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This technical guide provides a comprehensive overview of the available data and standardized methodologies for assessing the solubility and stability of the organophosphorus nematicide, **imicyafos**. While specific quantitative data for its behavior in various organic solvents and its degradation kinetics are not extensively available in public literature, this document furnishes researchers with the established protocols to generate such data, alongside a putative degradation pathway based on the chemistry of analogous compounds.

Physicochemical Properties of Imicyafos

Imicyafos, with the IUPAC name [1-[ethoxy(propylsulfanyl)phosphoryl]-3-ethylimidazolidin-2-ylidene]cyanamide, is a synthetic phosphonothioate nematicide. Understanding its solubility and stability is critical for formulation development, environmental fate assessment, and toxicological studies.

Solubility

The solubility of a compound dictates its dissolution rate and bioavailability. It is a key parameter in designing effective formulations and understanding its environmental distribution.

Data Presentation: **Imicyafos** Solubility

While it is reported that **imicyafos** is soluble in many organic solvents, specific quantitative data is sparse in publicly accessible literature. The known aqueous solubility is presented

below.[1]

Solvent	Temperature (°C)	Solubility (g/L)	Citation
Water	20	77.6	[1]
Various Organic Solvents	Not Specified	Soluble	[1]

Note: Analytical methods for residue analysis frequently use solvents such as acetonitrile, acetone, methanol, and toluene, implying good solubility in these media. However, specific saturation concentrations are not provided.[2]

Stability

The stability of **imicyafos** is influenced by environmental factors such as pH, temperature, and light. Degradation via hydrolysis and photolysis are primary pathways for organophosphorus compounds.[3][4] Currently, specific half-life (DT_{50}) data for the hydrolysis and photolysis of **imicyafos** in aqueous solutions are not available in the reviewed literature.[5] General information indicates that the compound is stable under normal handling conditions, but sunlight and heat should be avoided.[1]

Experimental Protocols

To address the gap in quantitative data, this section details the standardized experimental protocols that researchers can employ to determine the solubility and stability of **imicyafos**. These methodologies are based on internationally recognized OECD (Organisation for Economic Co-operation and Development) guidelines.

Protocol for Aqueous Solubility Determination (Adapted from OECD Guideline 105)

This protocol describes the flask method, suitable for substances with solubilities greater than 10^{-2} g/L, such as **imicyafos**. [6][7][8]

Objective: To determine the saturation mass concentration of **imicyafos** in water at a given temperature.

Materials:

- **Imicyafos** (analytical standard)
- Deionized or distilled water
- Constant temperature apparatus (e.g., water bath or incubator) capable of maintaining $\pm 0.5^{\circ}\text{C}$
- Glass flasks with stoppers
- Centrifuge (temperature-controlled)
- Analytical instrument for quantification (e.g., HPLC-UV, LC-MS)
- Calibrated pH meter

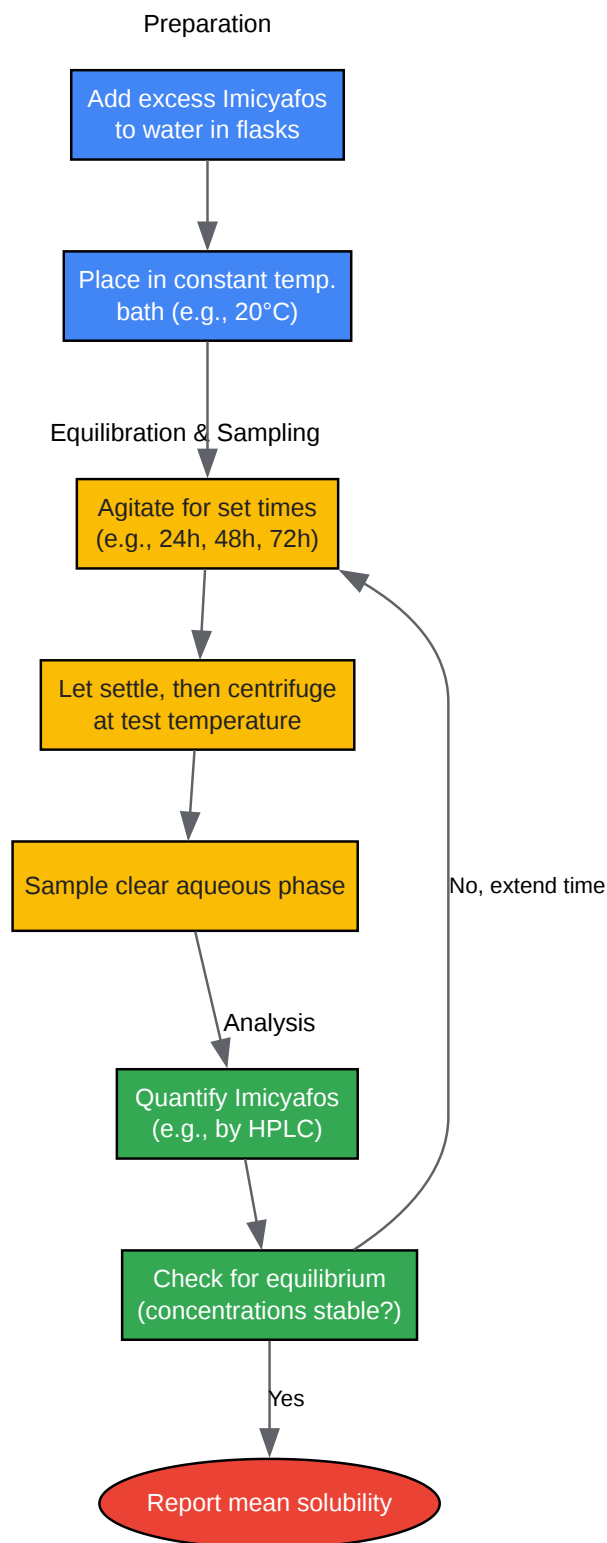
Procedure:

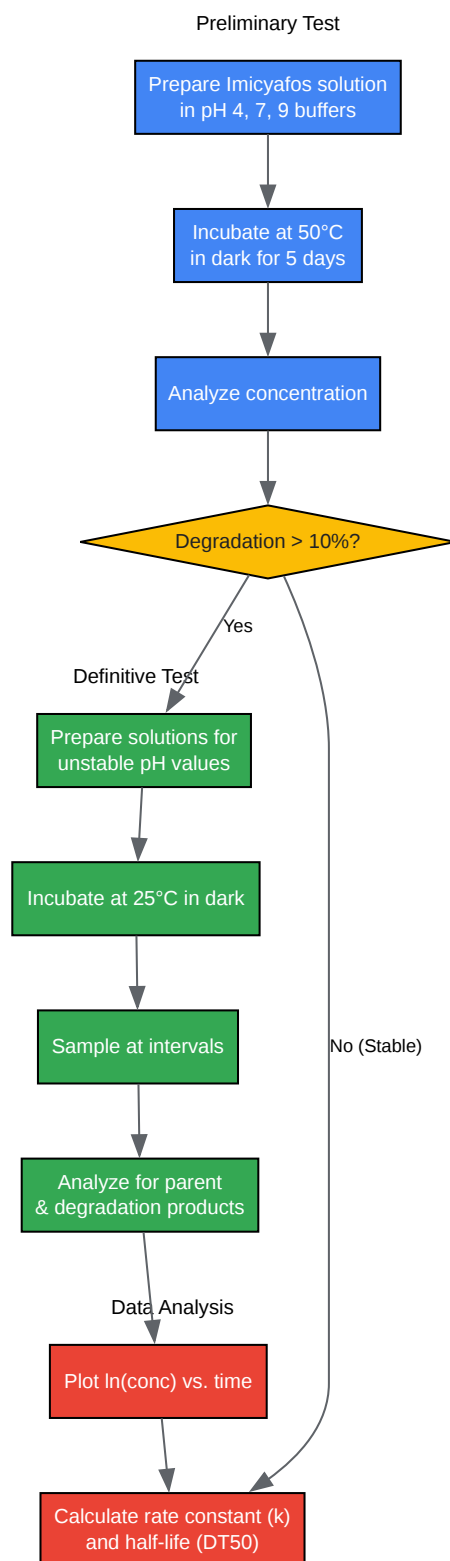
- **Preliminary Test:** To estimate the approximate solubility and equilibration time, add about 0.1 g of **imicyafos** to a 10 mL measuring cylinder. Add water in stepwise increments, shaking for 10 minutes after each addition, until the substance dissolves. This helps determine the amount of substance for the definitive test.[8]
- **Equilibration:** Prepare at least three flasks. To each, add an amount of **imicyafos** in excess of its estimated solubility to a known volume of water.
- **Incubation:** Seal the flasks and agitate them in a constant temperature bath set at 20°C . To ensure equilibrium is reached, a preliminary study on the time required for saturation is recommended. A common approach is to agitate the flasks for different durations (e.g., 24, 48, and 72 hours).[8]
- **Phase Separation:** After equilibration, allow the flasks to stand in the constant temperature bath to let the excess solid settle. Centrifuge an aliquot of each solution at the test temperature to remove any suspended material.[6]
- **Analysis:** Carefully remove a sample from the clear, supernatant aqueous phase. Determine the concentration of **imicyafos** using a validated, substance-specific analytical method (e.g.,

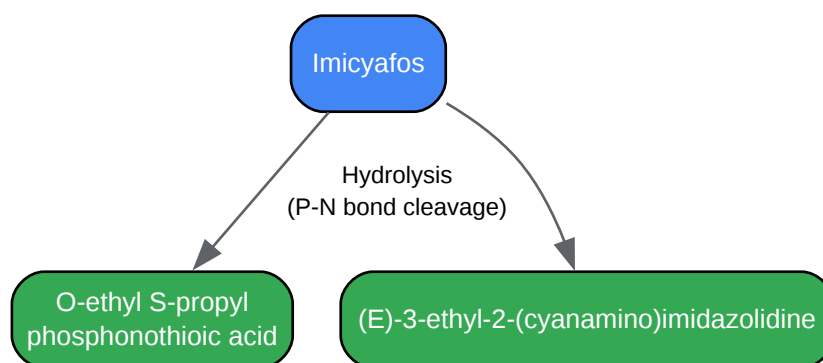
HPLC).

- Validation: Equilibrium is considered reached if the concentration values from the different equilibration times do not differ by more than 15%.^[8] The final solubility is reported as the mean of at least the last two determinations.

Workflow for Solubility Determination (OECD 105)







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